

An In-Depth Technical Guide to the Chemical Structure of Dipotassium Phosphite

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Compound of Interest

Compound Name:	Dipotassium phosphite
CAS No.:	13492-26-7
Cat. No.:	B083143

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This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **dipotassium phosphite**. The information is intended for researchers, scientists, and professionals in drug development and related fields who require a detailed understanding of this inorganic compound.

Chemical Identity and Nomenclature

Dipotassium phosphite, also known as dipotassium hydrogen phosphite, is the inorganic salt resulting from the partial neutralization of phosphorous acid with two equivalents of potassium hydroxide.^[1] It is a compound of significant interest due to its applications in agriculture as a fungicide and fertilizer, and in various industrial processes.^{[1][2][3]}

The fundamental structure consists of a central phosphorus atom bonded to three oxygen atoms and one hydrogen atom, forming the phosphite anion ($[\text{HPO}_3]^{2-}$), which is then ionically bonded to two potassium cations (K^+).^[2]

Tabulated Physicochemical Data

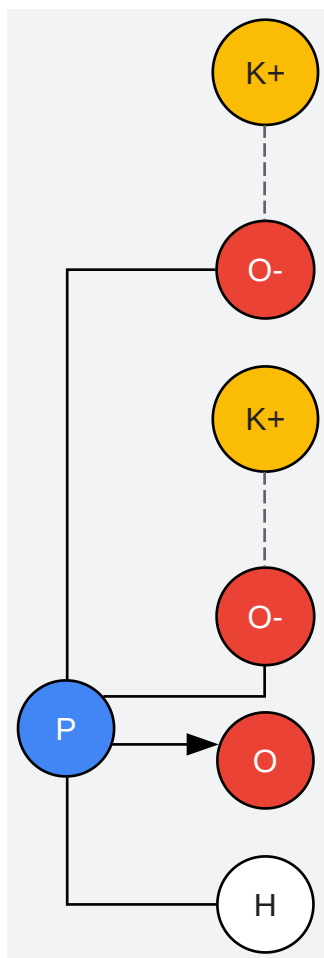
The following table summarizes the key identifiers and physicochemical properties of **dipotassium phosphite** for easy reference and comparison.

Property	Value	Reference(s)
IUPAC Name	Dipotassium hydrogen phosphite	[2]
Synonyms	Potassium phosphite, Kphos, Phytogard	[1][4][5]
CAS Number	13492-26-7	[1][2][4][5]
Chemical Formula	K_2HPO_3	[1]
Molecular Weight	158.177 g/mol	[2][6]
Appearance	White hygroscopic crystalline or amorphous powder	[1][2][5]
Solubility in Water	Very soluble	[2][4][5]
Solubility in Alcohol	Insoluble	[2][4][5]
Melting Point	> 300°C (decomposes)	[2][5]
pH (1% solution)	8.9 ± 0.3	[2]
SMILES Notation	[O-]-INVALID-LINK--[O-].[K+]. [K+]	

Molecular Structure and Bonding

The core of **dipotassium phosphite** is the phosphite anion. Unlike phosphates, which have a central phosphorus atom double-bonded to one oxygen and single-bonded to three others, the phosphite anion features a central phosphorus atom double-bonded to one oxygen atom, single-bonded to two other oxygen atoms, and also directly bonded to a hydrogen atom. This P-H bond is a key distinguishing feature and is responsible for the reducing properties of phosphites. The two oxygen atoms with single bonds each carry a negative charge, which is balanced by the two positively charged potassium ions.

The following diagram illustrates the ionic and covalent bonding within a molecule of **dipotassium phosphite**.



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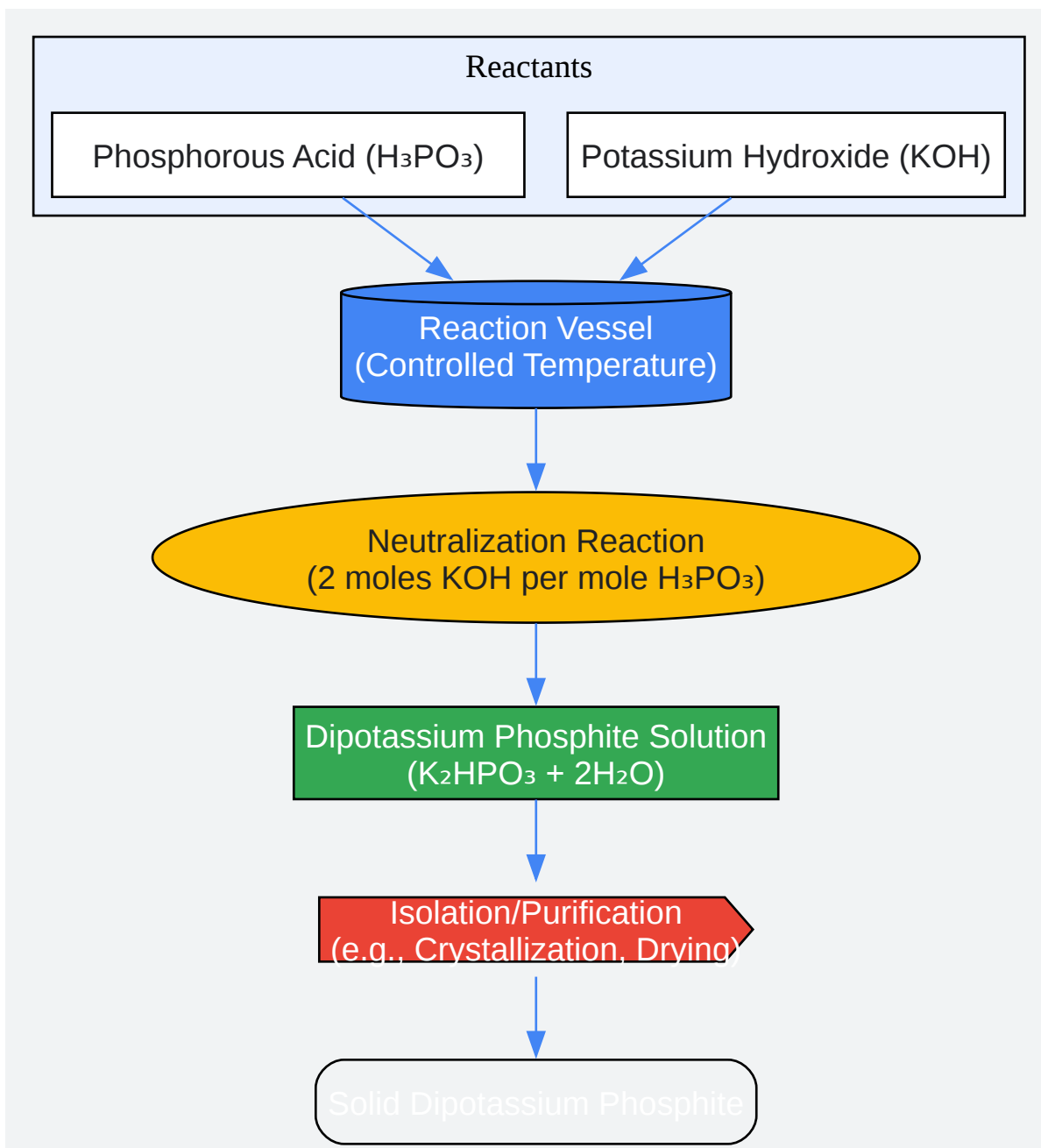
Fig. 1: Chemical structure of **dipotassium phosphite**.

Experimental Protocols

General Synthesis Methodology

The industrial production of **dipotassium phosphite** is typically achieved through the controlled neutralization of phosphorous acid (H_3PO_3) with a potassium source, most commonly potassium hydroxide (KOH).[2]

Reaction Workflow:



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Fig. 2: Generalized workflow for **dipotassium phosphite** synthesis.

Detailed Steps:

- Preparation of Reactants: A stoichiometric amount of phosphorous acid is dissolved in water. Separately, two molar equivalents of potassium hydroxide are dissolved in water.

- **Neutralization:** The potassium hydroxide solution is slowly added to the phosphorous acid solution under constant agitation. The reaction is exothermic, and the temperature should be controlled to prevent side reactions.
- **pH Monitoring:** The pH of the reaction mixture is monitored. The reaction is complete when the pH reaches a stable, slightly alkaline value, indicative of the formation of the dipotassium salt.[2]
- **Isolation:** The resulting solution of **dipotassium phosphite** can be used directly, or the solid product can be isolated. Isolation is typically achieved by evaporation of the water, followed by crystallization and drying of the resulting solid. The final product is a white, hygroscopic powder.[2][5]

Chemical Reactivity and Applications

The chemical behavior of **dipotassium phosphite** is largely defined by the phosphite anion. The presence of the P-H bond makes it a moderate reducing agent, a property not shared by phosphates.[2] This structural difference also accounts for its distinct biological activities, where it functions not primarily as a direct phosphorus nutrient but as a biostimulant and a fungicide, particularly effective against oomycete pathogens like *Phytophthora*. [2] In industrial settings, it can also be used as a corrosion inhibitor and a pH buffering agent.[2]

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